

# 4-decanone structural formula and isomers

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## Compound of Interest

Compound Name:	4-Decanone
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An In-depth Technical Guide to **4-Decanone**: Structural Formula and Isomerism

This technical guide provides a comprehensive overview of **4-decanone**, focusing on its structural formula and the various isomers it can form. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering detailed information on its chemical properties, isomer classification, and relevant experimental methodologies.

## Introduction to 4-Decanone

**4-Decanone**, also known as propyl hexyl ketone, is an aliphatic ketone with the molecular formula  $C_{10}H_{20}O$ .<sup>[1][2]</sup> It is a clear, colorless liquid at room temperature.<sup>[1]</sup> Understanding the structure and isomerism of **4-decanone** is fundamental to its application in various chemical syntheses and for differentiating it from other related compounds in analytical studies.

## Structural Formula

The structure of **4-decanone** consists of a ten-carbon chain with a carbonyl group ( $C=O$ ) located at the fourth carbon position.

- IUPAC Name: Decan-4-one<sup>[1]</sup>
- Molecular Formula:  $C_{10}H_{20}O$ <sup>[1][2]</sup>
- Molecular Weight: 156.27 g/mol <sup>[1][3]</sup>
- SMILES: CCCCCCC(=O)CCC<sup>[1][4]</sup>

- InChI: InChI=1S/C10H20O/c1-3-5-6-7-9-10(11)8-4-2/h3-9H2,1-2H3[1][2]
- CAS Number: 624-16-8[1][2]

## Physicochemical Properties of 4-Decanone

The physical and chemical properties of **4-decanone** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Unit	Reference
Molecular Weight	156.27	g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	-	[5]
Melting Point	-9 to -5	°C	[5]
Boiling Point	205 to 207	°C	[5]
Density	0.824	g/mL	[6]
Refractive Index	1.424	-	[6]
Water Solubility	131	mg/L at 25°C (estimated)	[5]
logP (Octanol/Water)	3.2	-	[5]

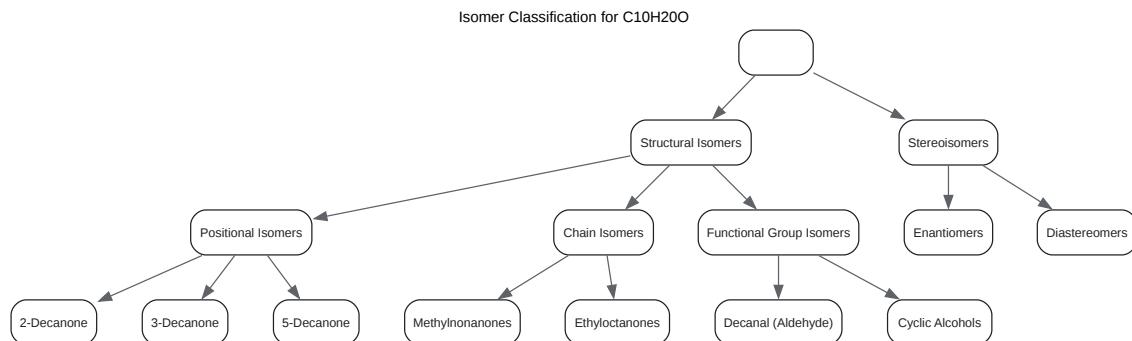
## Isomerism in Decanones

Isomers are molecules that have the same molecular formula but different arrangements of atoms.[7][8] For the molecular formula  $C_{10}H_{20}O$ , a multitude of isomers exist, which can be broadly classified into structural isomers and stereoisomers.

## Structural Isomers

Structural isomers have the same molecular formula but different connectivity of atoms.[7] For **4-decanone**, these include positional, chain, and functional group isomers.

- Positional Isomers: These isomers differ in the position of the carbonyl group on the decane backbone.[9][10] Examples include:
  - 2-Decanone
  - 3-Decanone
  - 5-Decanone
- Chain Isomers: These isomers have different arrangements of the carbon skeleton, such as branching.[8] There is a vast number of possible chain isomers. Examples include:
  - 2-Methyl-4-nonanone
  - 3,3-Dimethyl-2-octanone
  - 5-Propyl-2-heptanone
- Functional Group Isomers: These isomers have different functional groups.[7][9] For  $C_{10}H_{20}O$ , the most common functional group isomers are aldehydes, but cyclic alcohols and ethers also exist.
  - Aldehyde: Decanal
  - Cyclic Alcohols: Cyclodecanol, various methylcyclononanols, etc.
  - Unsaturated Alcohols: For example, decenols like dec-1-en-4-ol.



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Caption: Logical relationship of isomers for the molecular formula C<sub>10</sub>H<sub>20</sub>O.

## Stereoisomers

Stereoisomers have the same molecular formula and connectivity but differ in the three-dimensional arrangement of atoms.[\[11\]](#)

- Enantiomers: These are non-superimposable mirror images of each other that arise from the presence of a chiral center.[\[12\]](#)[\[13\]](#) A chiral carbon is an atom bonded to four different groups. While **4-decanone** itself is not chiral, many of its isomers are. For example, 3-decanone is chiral, as are branched ketones like 2-methyl-4-nonanone. These chiral molecules can exist as a pair of enantiomers (R and S forms).
- Diastereomers: These are stereoisomers that are not mirror images of each other. Diastereomers occur in compounds with two or more chiral centers. For example, a

branched decanone with two chiral centers, such as 3,5-dimethyl-4-octanone, can have diastereomers.

## Experimental Protocols

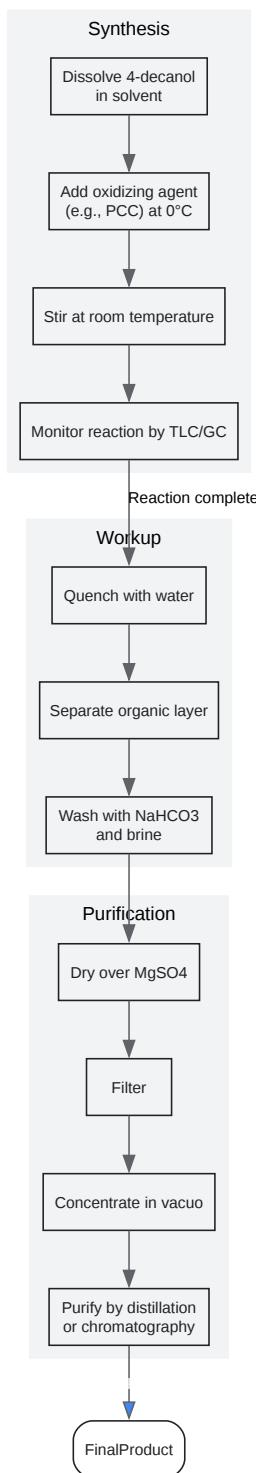
### Synthesis of 4-Decanone

A common method for the synthesis of ketones is the oxidation of secondary alcohols. **4-Decanone** can be synthesized by the oxidation of 4-decanol.

Protocol: Oxidation of 4-Decanol to **4-Decanone**

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-decanol in a suitable solvent such as dichloromethane or acetone.
- Oxidation: Cool the solution in an ice bath. Slowly add an oxidizing agent, such as pyridinium chlorochromate (PCC) or a solution of sodium dichromate in sulfuric acid (Jones oxidation).
- Reaction Monitoring: Allow the mixture to warm to room temperature and stir until the reaction is complete. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: Once the reaction is complete, quench the reaction by adding water. Separate the organic layer and wash it sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure. The crude **4-decanone** can be further purified by vacuum distillation or column chromatography.

## Workflow for Synthesis and Purification of 4-Decanone

[Click to download full resolution via product page](#)**Caption: Experimental workflow for the synthesis of 4-decanone.**

## Analytical Characterization

The identification and differentiation of **4-decanone** and its isomers are typically performed using a combination of spectroscopic and chromatographic techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): GC separates the volatile compounds in a mixture, and MS provides information about the molecular weight and fragmentation pattern, which helps in identifying the specific isomer.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule, allowing for the unambiguous determination of the structure of each isomer.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of the carbonyl ( $\text{C}=\text{O}$ ) functional group, which exhibits a characteristic strong absorption band around  $1715\text{ cm}^{-1}$ .<sup>[2]</sup>

## Conclusion

**4-Decanone** is a simple aliphatic ketone with a wide range of structural and stereoisomers. A thorough understanding of its chemical structure, properties, and the nuances of its isomerism is critical for its use in research and industry. The experimental protocols for its synthesis and the analytical methods for its characterization provide the necessary tools for scientists to work with this compound and its related isomers effectively. The data and workflows presented in this guide serve as a valuable resource for professionals in the chemical and pharmaceutical sciences.

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